

Technical Guide: Physicochemical Properties of 1-Bromo-2-fluoropropane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *1-Bromo-2-fluoropropane*

Cat. No.: *B167499*

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Abstract

This document provides a technical overview of the boiling point of **1-bromo-2-fluoropropane**. Due to the absence of a publicly documented experimental value, this guide presents a comparative analysis of structurally similar compounds to estimate its boiling point. Furthermore, it details standardized experimental protocols for the precise determination of this physical property, which is crucial for the purification, handling, and development of novel chemical entities in the pharmaceutical and chemical industries.

Introduction

1-Bromo-2-fluoropropane is a halogenated propane derivative with potential applications as a building block in organic synthesis, particularly in the development of new pharmaceutical agents and specialty materials. The precise determination of its physicochemical properties, such as the boiling point, is a fundamental prerequisite for its efficient synthesis, purification, and subsequent use in further chemical transformations. The boiling point provides critical information regarding a substance's volatility, intermolecular forces, and is a key parameter for purification techniques like distillation.

Boiling Point of 1-Bromo-2-fluoropropane: An Estimation

An experimental boiling point for **1-bromo-2-fluoropropane** is not readily available in the current scientific literature and chemical databases.[\[1\]](#)[\[2\]](#) However, an estimation can be made by examining the boiling points of structurally related haloalkanes. The boiling point of haloalkanes is influenced by factors such as molecular weight, the nature of the halogen atoms, and isomerism.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) Generally, for a given alkyl group, the boiling point increases with the increasing atomic mass of the halogen.[\[3\]](#)[\[4\]](#)

For comparative purposes, the boiling points of several related C3 haloalkanes are presented in the table below.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)
1-Fluoropropane	460-13-9	C ₃ H ₇ F	62.09	-2.5 [7]
2-Fluoropropane	420-26-8	C ₃ H ₇ F	62.09	-10 [8]
1-Bromo-2,2-difluoropropane		C ₃ H ₅ BrF ₂	158.97	76 [9]
1-Bromo-2-chloro-2-fluoropropane	420-95-1	C ₃ H ₅ BrClF	175.43	111 [10]

Data compiled from various sources as cited.

Based on the data for analogous compounds, it can be inferred that the introduction of a bromine atom significantly increases the boiling point compared to a fluorine atom alone. The boiling point of **1-bromo-2-fluoropropane** is expected to be higher than that of 1-fluoropropane and 2-fluoropropane.

Experimental Protocols for Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For the accurate determination of the boiling point of **1-bromo-2-fluoropropane**,

several established experimental methods can be employed.

Distillation Method

This method is suitable when a sufficient quantity of the sample (typically >5 mL) is available and can also serve as a purification step.[11]

Procedure:

- Assemble a simple distillation apparatus consisting of a distilling flask, a condenser, a receiving flask, and a thermometer.
- Place the sample of **1-bromo-2-fluoropropane** into the distilling flask along with a few boiling chips or a magnetic stir bar to ensure smooth boiling.
- Position the thermometer bulb just below the side arm of the distilling flask to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid.
- Begin heating the distilling flask gently.
- Record the temperature at which a steady stream of distillate is collected in the receiving flask. This constant temperature is the boiling point of the liquid.[12]

Thiele Tube Method

This micro-method is ideal when only a small amount of the substance is available.[11]

Procedure:

- Fill a small test tube with 0.5-1 mL of **1-bromo-2-fluoropropane**.
- Invert a sealed-end capillary tube and place it inside the test tube containing the sample.
- Attach the test tube to a thermometer.
- Place the assembly in a Thiele tube containing mineral oil, ensuring the sample is immersed in the oil.
- Heat the side arm of the Thiele tube gently.

- Observe the capillary tube. A continuous stream of bubbles will emerge as the liquid boils.
- Remove the heat and allow the apparatus to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is the boiling point.
[11]

Digital Boiling Point Apparatus

Modern automated systems offer high precision and require small sample volumes.

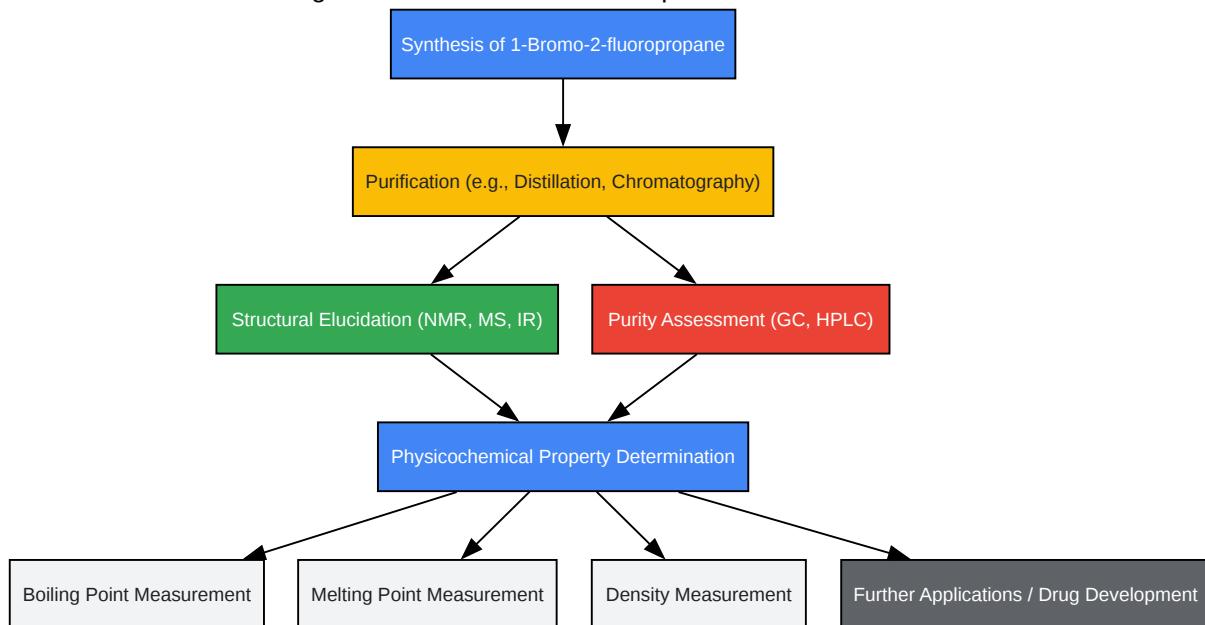
Procedure:

- Follow the manufacturer's instructions for the specific instrument.
- Typically, a small sample is placed in a sample tube.
- The apparatus heats the sample, and the boiling point is detected automatically, often by optical means.

Logical Workflow for Compound Characterization

The determination of a physical property like the boiling point is a crucial step in the overall workflow of characterizing a new chemical compound. The following diagram illustrates a typical logical progression from synthesis to characterization.

Logical Workflow for Novel Compound Characterization

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Caption: Workflow for the synthesis and characterization of a novel compound.

Conclusion

While an experimentally determined boiling point for **1-bromo-2-fluoropropane** is not currently documented in public databases, a reasonable estimation can be derived from the analysis of structurally similar compounds. For definitive characterization, this technical guide provides detailed protocols for the experimental determination of its boiling point using standard laboratory techniques. The accurate measurement of this fundamental property is essential for the advancement of research and development involving this and other novel chemical entities.

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 1-Bromo-2-fluoropropane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b167499#1-bromo-2-fluoropropane-boiling-point]

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